

Essential Safety and Operational Guide for Handling Tocopherol Calcium Succinate

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Compound of Interest

Compound Name: *Tocopherol calcium succinate*

Cat. No.: *B087740*

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For researchers, scientists, and professionals in drug development, ensuring safe handling and disposal of chemical compounds is paramount. This document provides immediate and essential safety and logistical information for **Tocopherol calcium succinate**, including detailed operational procedures and disposal plans to foster a secure laboratory environment.

Physicochemical and Safety Data

While specific occupational exposure limits for **Tocopherol calcium succinate** have not been established, the following tables summarize its key physical, chemical, and safety information.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₆₆ H ₁₀₆ CaO ₁₀	[1][2]
Molecular Weight	1099.6 g/mol	[1][2][3]
Appearance	White to yellowish-white powder	[4]
Odor	Odorless	[4]
Solubility	Freely soluble in chloroform and carbon tetrachloride. Practically insoluble in water, ethanol (95%), and acetone.	[4]

Table 2: GHS Hazard Information

Hazard Class	Hazard Statement
Skin Irritation	H315: Causes skin irritation
Eye Irritation	H319: Causes serious eye irritation
Respiratory Irritation	H335: May cause respiratory irritation

Source: AK Scientific, Inc. Safety Data Sheet[1]

Operational and Disposal Plans

Adherence to proper procedures is critical when working with **Tocopherol calcium succinate** to minimize risk and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

To ensure personal safety, the following personal protective equipment should be worn when handling **Tocopherol calcium succinate**:

- Eye Protection: Safety glasses with side shields or goggles are mandatory.

- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber) are required.
- **Skin and Body Protection:** A lab coat or other protective clothing should be worn to prevent skin contact.
- **Respiratory Protection:** In case of insufficient ventilation or the generation of dust, a NIOSH-approved respirator should be used.

Handling and Storage Procedures

Step-by-Step Handling:

- **Preparation:** Ensure the work area is clean and well-ventilated. Have all necessary PPE donned correctly.
- **Dispensing:** When weighing or transferring the powder, minimize the creation of dust. Use a chemical fume hood if possible.
- **Solution Preparation:** When dissolving, add the powder slowly to the solvent to avoid splashing.
- **Post-Handling:** Thoroughly wash hands and any exposed skin with soap and water after handling.^[1] Clean all equipment and the work area to remove any residual powder.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.^[1]
- Keep away from incompatible substances such as strong oxidizing agents.^[1]
- Protect from light.^[4]

Emergency and First Aid Protocols

Immediate and appropriate first aid is crucial in the event of exposure.

Table 3: First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. [1]
Skin Contact	Immediately wash the affected area with soap and water. Remove contaminated clothing. If irritation persists, seek medical attention. [1]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention. [1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill and Disposal Plan

Spill Response:

- Evacuate: Clear the area of all non-essential personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent the further spread of the powder.
- Clean-up: Carefully sweep or vacuum the spilled material. Avoid generating dust. Place the collected material into a suitable, labeled container for disposal.
- Decontaminate: Clean the spill area with a suitable solvent and then wash with soap and water.

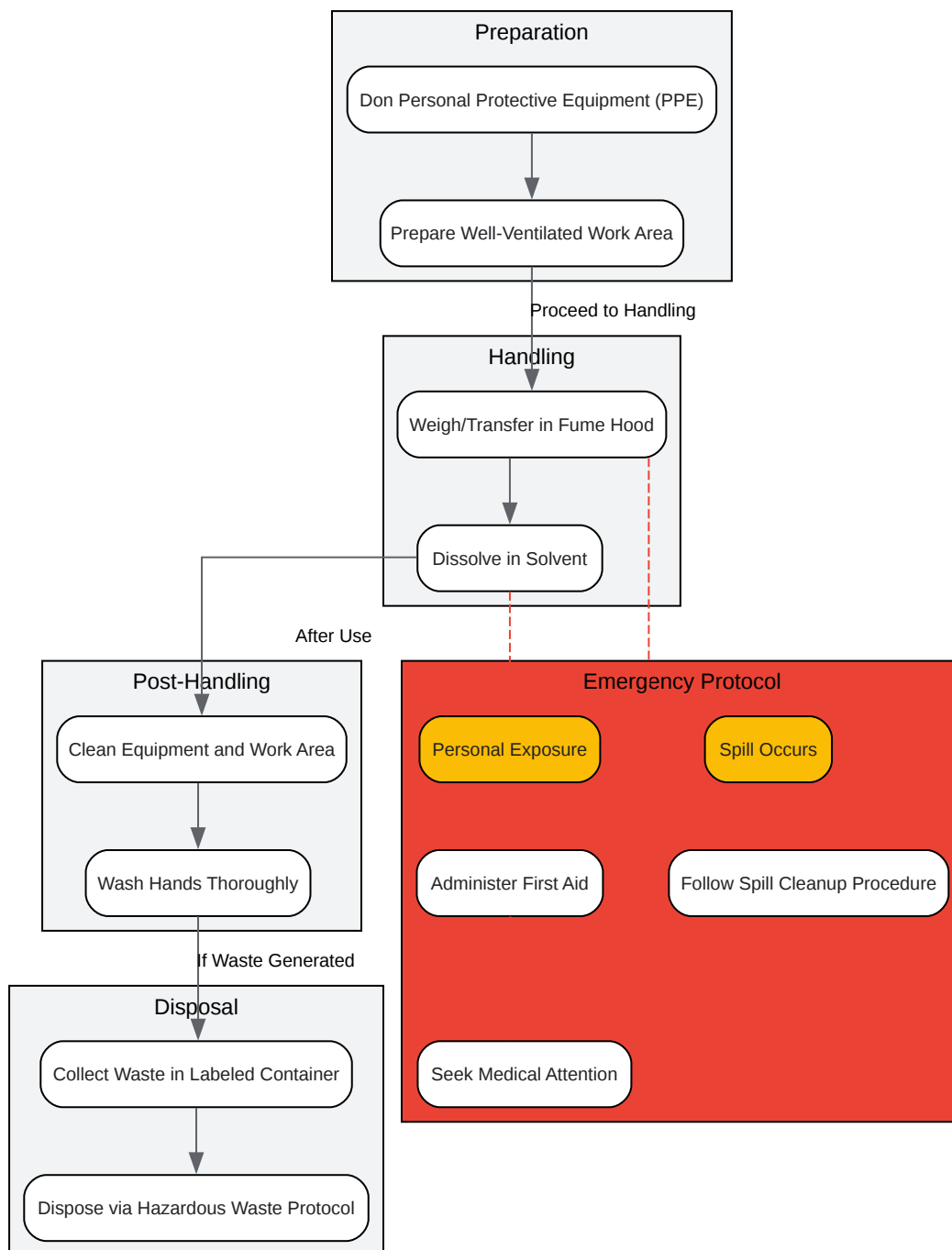
Disposal:

- Dispose of waste **Tocopherol calcium succinate** and any contaminated materials in a designated hazardous waste container.
- All disposal practices must be in accordance with local, state, and federal regulations.^[1] Do not dispose of down the drain or in regular trash.

Operational Workflow Diagram

The following diagram illustrates the key steps for the safe handling and disposal of **Tocopherol calcium succinate**.

Operational Workflow for Tocopherol Calcium Succinate

[Click to download full resolution via product page](#)Caption: Workflow for Safe Handling and Disposal of **Tocopherol Calcium Succinate**.

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